

An In-depth Technical Guide to Bromochlorophenol Blue Sodium Salt

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Compound of Interest

Compound Name: *Bromochlorophenol Blue sodium salt*

Cat. No.: *B008802*

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For researchers, scientists, and professionals in drug development, **Bromochlorophenol Blue sodium salt** is a versatile dye with critical applications in various analytical techniques. This guide provides a comprehensive overview of its chemical properties, synonyms, and detailed protocols for its use as a pH indicator and a tracking dye in gel electrophoresis.

Core Chemical Identifiers and Properties

Bromochlorophenol Blue sodium salt is a sulfonephthalein dye recognized for its distinct color-changing properties in response to varying pH levels. Its unique chemical structure allows for its widespread use in biochemical and molecular biology laboratories.

CAS Number: 102185-52-4[1][2][3][4]

Synonyms:

- BROMOCHLOROPHENOL BLUE, WATER SOLUBLE, PURE[2][5]
- Bromchlorophenol blue, sodium salt[2][5]
- Phenol, 4,4'-(3h-2,1-benzoxathiol-3-ylidene)bis[2-bromo-6-chloro-, s,s-dioxide, monosodium Salt[5]
- IUPAC Name: sodium;2-[(E)-(3-bromo-5-chloro-4-hydroxyphenyl)-(3-bromo-5-chloro-4-oxocyclohexa-2,5-dien-1-ylidene)methyl]benzenesulfonate[2]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Bromochlorophenol Blue sodium salt**.

Property	Value	References
Molecular Formula	$C_{19}H_9Br_2Cl_2NaO_5S$	[2][3][4][6]
Molecular Weight	603.04 g/mol	[2][3][4]
Appearance	Black or dark green powder	[1]
pH Transition Range	3.0 (Yellow) – 4.6 (Blue/Violet)	[7][8][9]
Melting Point	>250°C	[5]
Solubility	Soluble in water and ethanol	[5][9]
Absorption Maximum (pH 3.0)	433 – 437 nm	[8]
Absorption Maximum (pH 4.6)	589 – 592 nm	[8]

Experimental Protocols

Detailed methodologies for the primary applications of **Bromochlorophenol Blue sodium salt** are provided below.

Protocol 1: Preparation of a pH Indicator Solution

This protocol outlines the preparation of a stock solution of Bromochlorophenol Blue for use as a pH indicator.

Materials:

- Bromochlorophenol Blue powder
- Methanol (or 95% ethanol)
- Beaker

- Magnetic stir plate and stir bar
- Graduated cylinder
- Storage bottle

Procedure:

- Weigh out 0.1 g of Bromochlorophenol Blue powder and transfer it to a beaker.
- Measure 100 mL of methanol using a graduated cylinder.
- Add the methanol to the beaker containing the Bromophenol Blue powder.
- Place the beaker on a magnetic stir plate and add a stir bar.
- Stir the mixture for several minutes until the powder is completely dissolved. The resulting solution will have a reddish-green color in methanol.
- Transfer the solution to a labeled storage bottle. Store in a cool, dark place.

Usage: Add a few drops of the prepared indicator solution to the sample solution and observe the color change. A yellow color indicates a pH below 3.0, while a blue color indicates a pH above 4.6.

Protocol 2: Preparation of 6X DNA Loading Dye for Gel Electrophoresis

This protocol details the preparation of a 6X loading buffer using Bromophenol Blue as a tracking dye for agarose and polyacrylamide gel electrophoresis.

Materials:

- Bromophenol Blue powder
- Glycerol (or Ficoll-400 or sucrose)
- Deionized water (dH₂O)

- 50 mL conical tube or beaker
- Vortex mixer or magnetic stir plate

Procedure:

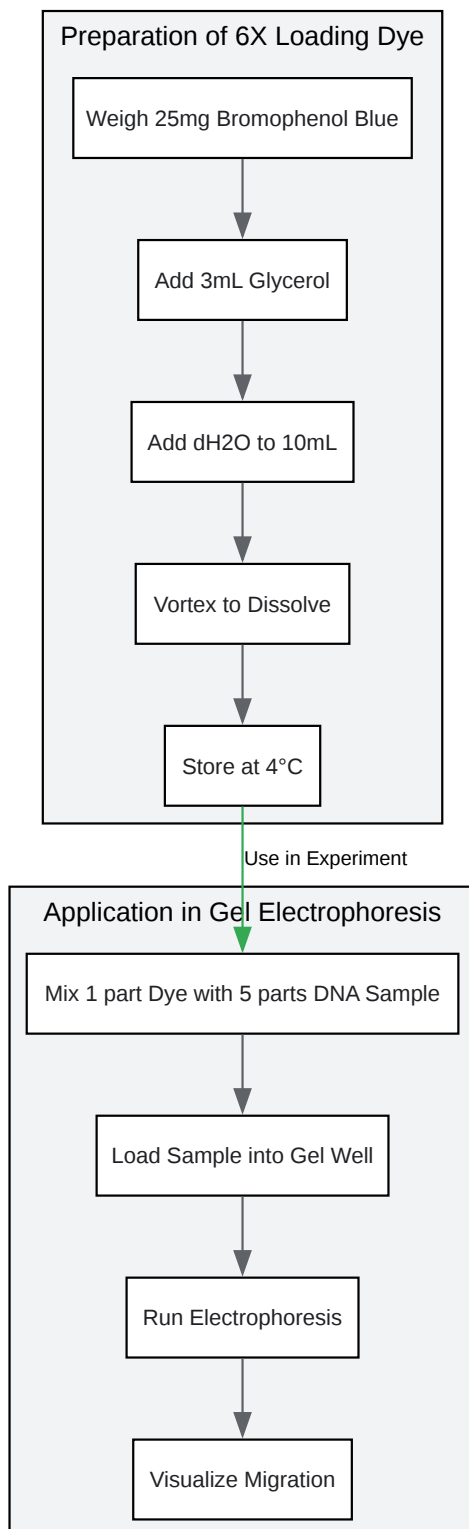
- To prepare 10 mL of 6X loading buffer, weigh out 25 mg of Bromophenol Blue powder.
- Add 3 mL of glycerol (or 1.5 g of Ficoll-400 or 4 g of sucrose) to a 10 mL final volume container. The glycerol increases the density of the sample, allowing it to sink into the wells of the gel.
- Add the 25 mg of Bromophenol Blue to the glycerol.
- Add deionized water to bring the final volume to 10 mL.
- Mix thoroughly by vortexing or stirring until the Bromophenol Blue is completely dissolved.
- Store the 6X loading dye at 4°C.

Usage: To use, add 1 volume of the 6X loading dye to 5 volumes of your DNA sample. Mix well before loading into the gel. The Bromophenol Blue will migrate through the gel, allowing for the visual monitoring of the electrophoresis progress. In a typical 1% agarose gel, Bromophenol Blue migrates at a rate comparable to a DNA fragment of approximately 300 base pairs.[\[10\]](#)

Visualized Experimental Workflow

The following diagram illustrates the workflow for preparing the 6X DNA loading dye and its application in gel electrophoresis.

Workflow: Preparation and Use of Bromophenol Blue Loading Dye

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Caption: Workflow for preparing and using Bromophenol Blue loading dye. Caption: Workflow for preparing and using Bromophenol Blue loading dye.

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